

# Application Notes and Protocols: 2,4-Difluoro-3-methoxyphenol in Medicinal Chemistry

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## Compound of Interest

Compound Name: 2,4-Difluoro-3-methoxyphenol

Cat. No.: B1306883

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These application notes provide a comprehensive overview of the utility of **2,4-Difluoro-3-methoxyphenol** as a valuable building block in medicinal chemistry, with a focus on its application in the synthesis of novel therapeutic agents. While direct biological activity data for this specific phenol is limited in publicly available literature, its structural motifs suggest potential for broader biological screening.

## Overview of 2,4-Difluoro-3-methoxyphenol

**2,4-Difluoro-3-methoxyphenol** is a poly-substituted aromatic compound that has gained importance as an intermediate in the synthesis of complex bioactive molecules. Its strategic combination of fluoro and methoxy groups on a phenolic ring makes it a versatile precursor for introducing key pharmacophoric elements into drug candidates. The fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity, while the methoxy and phenol groups provide handles for further chemical modification.

Table 1: Compound Properties

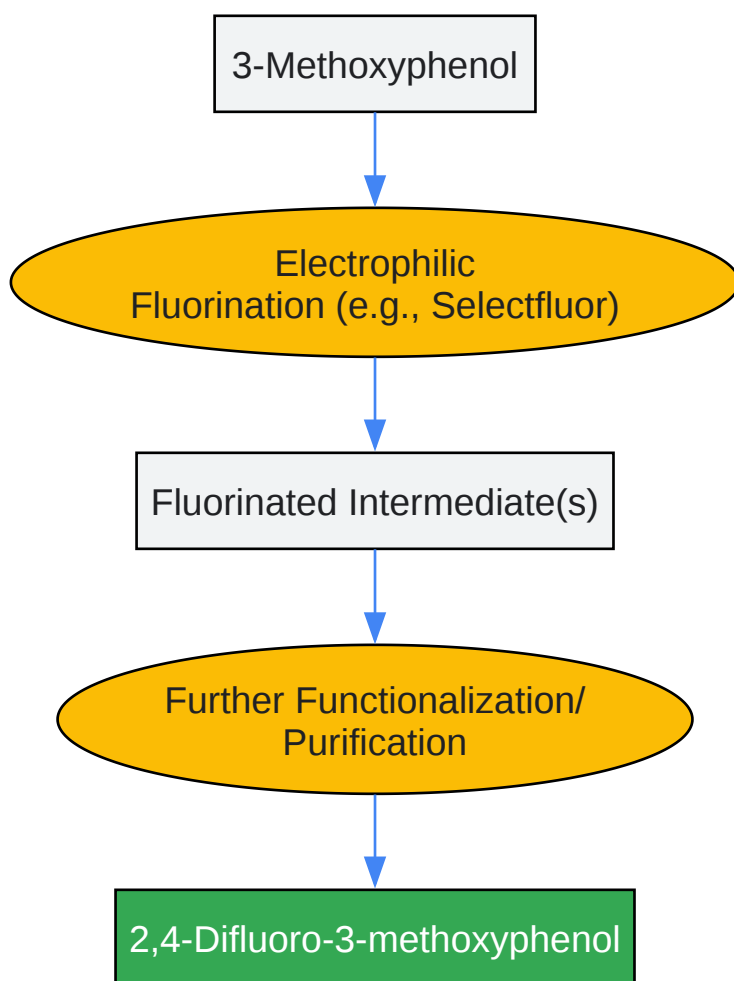
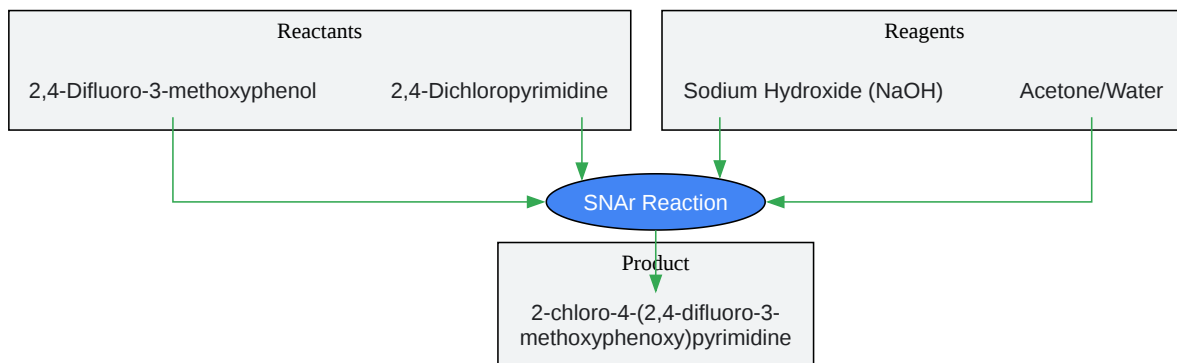
Property	Value
CAS Number	886499-27-0[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>2</sub> O <sub>2</sub>
Molecular Weight	160.12 g/mol
Appearance	Varies (typically a solid)
Purity	Commercially available up to >97%

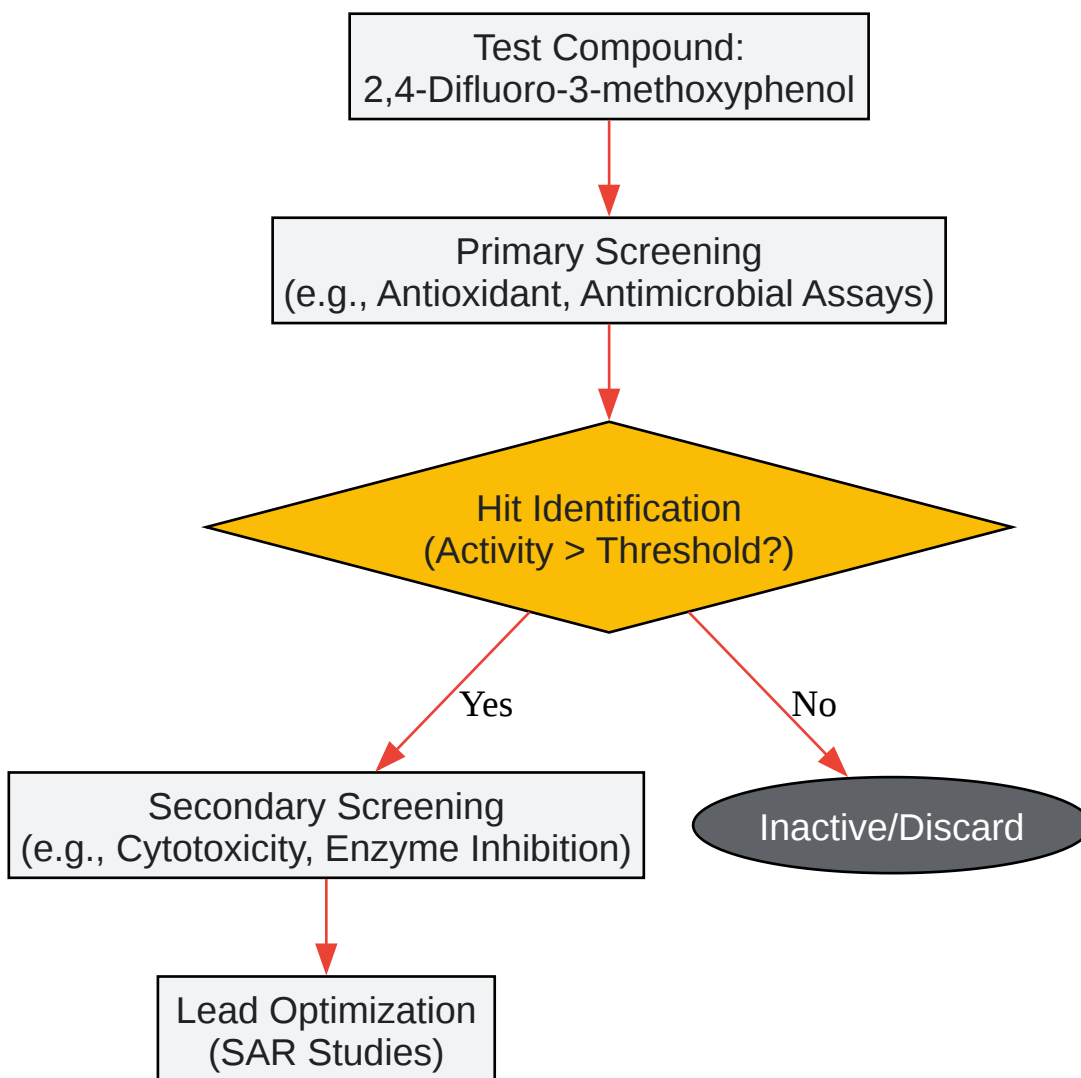
## Application in the Synthesis of HSD17B13 Inhibitors

A significant application of **2,4-Difluoro-3-methoxyphenol** is in the synthesis of inhibitors for hydroxysteroid 17 $\beta$ -dehydrogenase 13 (HSD17B13). HSD17B13 is a liver-specific enzyme implicated in the progression of non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).[4] Inhibition of this enzyme is a promising therapeutic strategy for these chronic liver conditions.

## Synthesis of 2-chloro-4-(2,4-difluoro-3-methoxyphenoxy)pyrimidine

**2,4-Difluoro-3-methoxyphenol** serves as a key nucleophile in a nucleophilic aromatic substitution (S<sub>N</sub>Ar) reaction with 2,4-dichloropyrimidine to form a diaryl ether linkage, a common scaffold in kinase inhibitors and other targeted therapies.





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